

Enoxaparin Sodium: A Deep Dive into its Mechanism of Action

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Compound of Interest

Compound Name: Enoxaparin

Cat. No.: B1673061

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

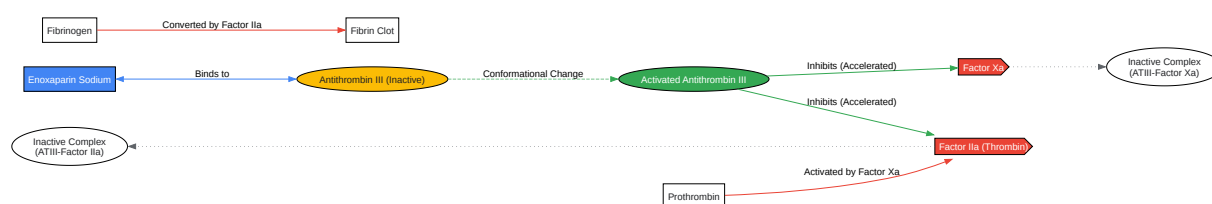
Enoxaparin sodium, a low molecular weight heparin (LMWH), is a cornerstone of anticoagulant therapy. Its widespread clinical use in the prevention and treatment of thromboembolic disorders stems from a well-characterized and predictable mechanism of action. This technical guide provides a comprehensive exploration of the molecular interactions and biochemical pathways through which **enoxaparin** exerts its therapeutic effect. Designed for researchers, scientists, and drug development professionals, this document delves into the core principles of **enoxaparin**'s activity, supported by quantitative data, detailed experimental protocols, and visual representations of the key processes.

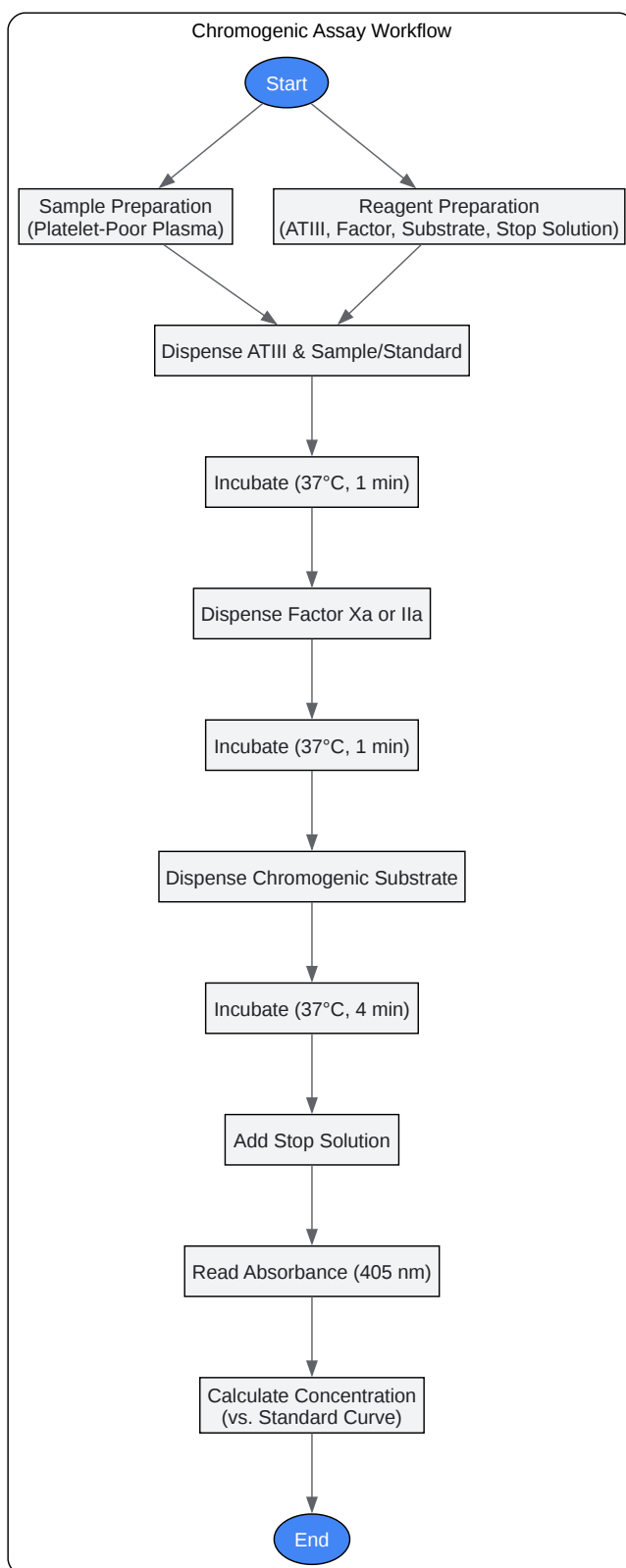
Core Mechanism of Action: Potentiation of Antithrombin III

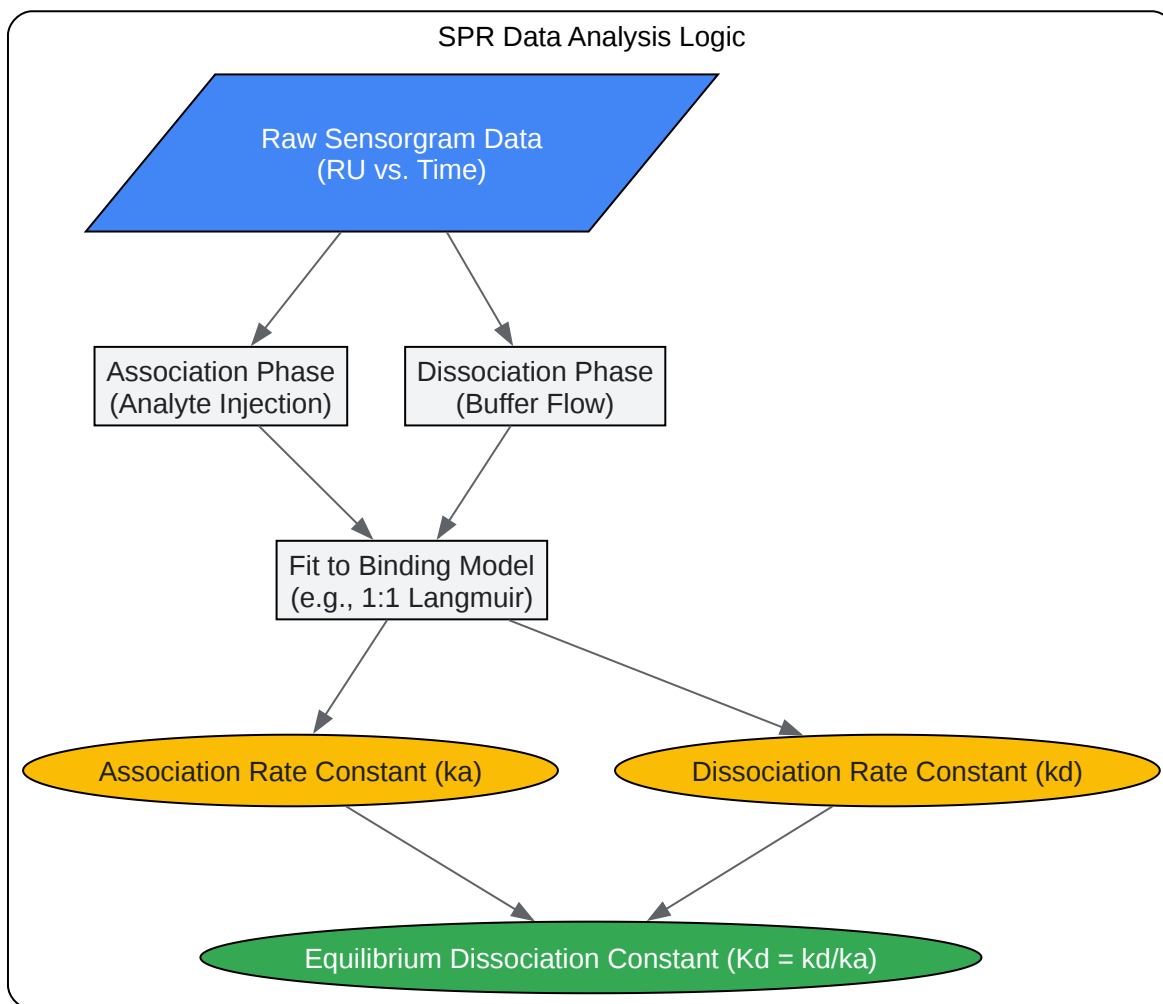
The primary anticoagulant effect of **enoxaparin** sodium is mediated through its interaction with antithrombin III (ATIII), a natural circulating anticoagulant. **Enoxaparin** binds to ATIII, inducing a conformational change in the ATIII molecule.^{[1][2][3]} This conformational change dramatically accelerates the rate at which ATIII inhibits key coagulation factors, most notably Factor Xa and Factor IIa (thrombin).^{[1][2][3]}

The **enoxaparin** molecule possesses a specific pentasaccharide sequence that is crucial for high-affinity binding to ATIII. This binding event allosterically activates ATIII, enhancing its serine protease inhibitor (serpin) activity by several orders of magnitude.

Signaling Pathway of Enoxaparin-Mediated Anticoagulation







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References

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